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troubleshooting unexpected results in 1,3,9-Trimethyluric acid experiments

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Compound of Interest

Compound Name: 1,3,9-Trimethyluric acid

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Technical Support Center: 1,3,9-Trimethyluric Acid Experiments

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **1,3,9- Trimethyluric acid**. The information is presented in a question-and-answer format to directly address specific issues that may be encountered during experimentation.

I. Frequently Asked Questions (FAQs)

Q1: What is **1,3,9-Trimethyluric acid**?

A1: **1,3,9-Trimethyluric acid** is a trimethylated derivative of uric acid, belonging to the class of organic compounds known as xanthines.[1] It is a purine derivative with a ketone group at carbons 2 and 6 of the purine moiety.[1] It has been identified as a component in certain foods like coffee.[1] In research, it has shown potential in vitro cytotoxic activity against various cancer cell lines and exhibits anti-inflammatory effects.[2]

Q2: What are the basic physicochemical properties of 1,3,9-Trimethyluric acid?

A2: Key physicochemical properties are summarized in the table below.



Property	Value	Source
CAS Number	7464-93-9	BiaCrick
Molecular Formula	C8H10N4O3	BiaCrick
Molecular Weight	210.19 g/mol	BiaCrick
Appearance	Powder	BiaCrick
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	BiaCrick

Q3: How should 1,3,9-Trimethyluric acid be stored?

A3: For long-term storage, it is recommended to keep **1,3,9-Trimethyluric acid** desiccated at -20°C.[2] Stock solutions can also be stored at -20°C for several months.[2] To ensure stability, it is advisable to prepare and use solutions on the same day.[2]

II. Troubleshooting Guides

This section provides solutions to common problems encountered during experiments with **1,3,9-Trimethyluric acid**, covering solubility, analytical characterization, and cell-based assays.

A. Solubility and Solution Preparation

Q4: I am having trouble dissolving 1,3,9-Trimethyluric acid. What can I do?

A4: Low aqueous solubility is a common issue with many purine analogs. Here are some steps to improve solubility:

- Solvent Selection: 1,3,9-Trimethyluric acid is reported to be soluble in organic solvents like DMSO, chloroform, dichloromethane, ethyl acetate, and acetone.[2] For cell-based assays, DMSO is a common choice.
- Warming and Sonication: Gently warming the solution to 37°C and using an ultrasonic bath can aid in dissolution.[2]



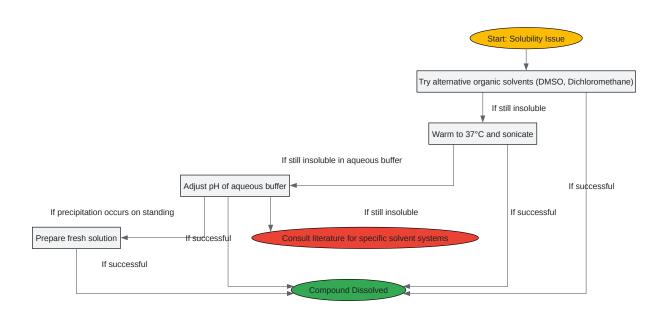


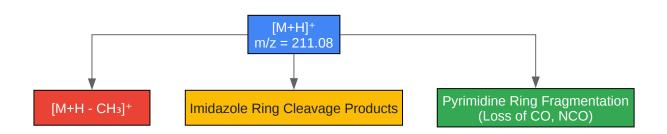


- pH Adjustment: The solubility of uric acid and its derivatives can be pH-dependent. For aqueous solutions, adjusting the pH may improve solubility. However, be mindful of the stability of the compound at different pH values.
- Fresh Preparation: It is recommended to prepare solutions fresh for each experiment to avoid potential precipitation or degradation over time.[2]

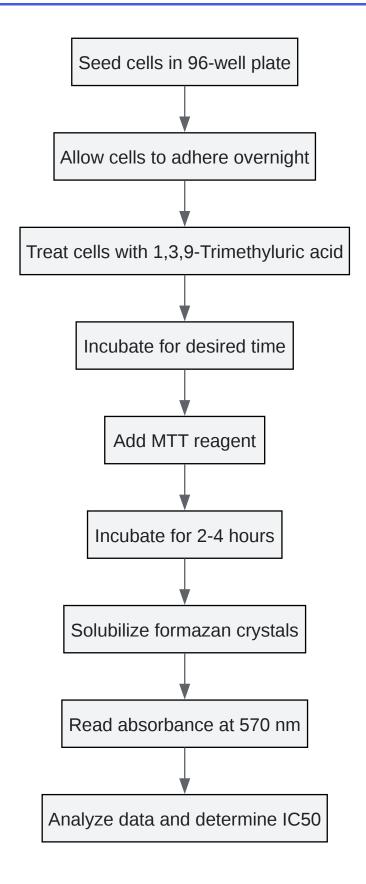
Logical Flow for Troubleshooting Solubility Issues



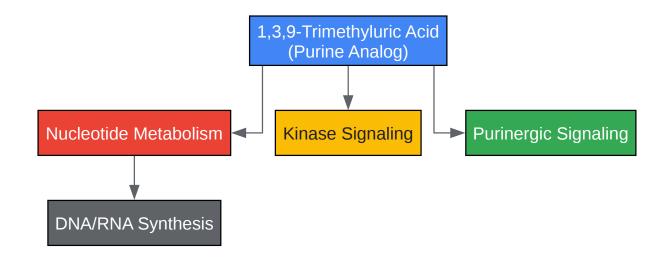












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References

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- 2. 1,3,9-Trimethyluric acid | CAS:7464-93-9 | Alkaloids | High Purity | Manufacturer BioCrick [biocrick.com]
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